

(1H-Pyrazol-3-yl)methanol: A Technical Guide to Safe Handling and Use

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1H-Pyrazol-3-yl)methanol

Cat. No.: B1335596

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

(1H-Pyrazol-3-yl)methanol (CAS No: 23585-49-1) is a heterocyclic building block increasingly utilized in medicinal chemistry and drug discovery for the synthesis of novel therapeutic agents. As with any reactive chemical intermediate, a thorough understanding of its hazard profile and adherence to strict safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research outcomes. This technical guide provides an in-depth overview of the safety, handling, and toxicological properties of **(1H-Pyrazol-3-yl)methanol**, based on currently available data.

Physicochemical and Hazard Information

A summary of the key physicochemical properties and hazard classifications for **(1H-Pyrazol-3-yl)methanol** is presented below. This information is aggregated from various supplier Safety Data Sheets (SDS) and chemical databases.

Table 1: Physicochemical Properties of **(1H-Pyrazol-3-yl)methanol**

Property	Value	Source
Molecular Formula	C ₄ H ₆ N ₂ O	PubChem[1]
Molecular Weight	98.10 g/mol	PubChem[1]
Appearance	Solid-Liquid Mixture, Light yellow liquid	Sigma-Aldrich[2], Thermo Fisher Scientific
Boiling Point	326.8 °C at 760 mmHg	Sigma-Aldrich[2]
Flash Point	151.5 °C	Sigma-Aldrich[2]
Storage Temperature	4 °C	Sigma-Aldrich[2]

Table 2: GHS Hazard Classification and Statements for **(1H-Pyrazol-3-yl)methanol**

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 (Harmful)	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 2)	GHS07 (Harmful)	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	GHS07 (Harmful)	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	GHS07 (Harmful)	Warning	H335: May cause respiratory irritation

Source: Aggregated from Sigma-Aldrich, PubChem[1][2][3]

Toxicological Profile

While specific quantitative toxicological data such as LD50 and LC50 values for **(1H-Pyrazol-3-yl)methanol** are not readily available in the public domain, the GHS hazard classifications indicate a moderate acute toxicity profile. The primary routes of exposure and associated health effects are outlined below.

- Ingestion: Harmful if swallowed, may cause gastrointestinal irritation.[2][3]
- Skin Contact: Causes skin irritation. Prolonged or repeated contact may lead to dermatitis.[2][3]
- Eye Contact: Causes serious eye irritation, which may result in redness, pain, and blurred vision.[2][3]
- Inhalation: May cause respiratory tract irritation, leading to coughing and shortness of breath. [2][3]

The broader class of pyrazole-containing compounds exhibits a wide range of biological activities, including anti-inflammatory, anticancer, and antimicrobial effects. While this suggests the potential for interaction with biological systems, no specific signaling pathways or mechanisms of toxicity have been elucidated for **(1H-Pyrazol-3-yl)methanol** itself. Researchers should handle this compound with the assumption that it may be biologically active.

Experimental Protocols and Handling Procedures

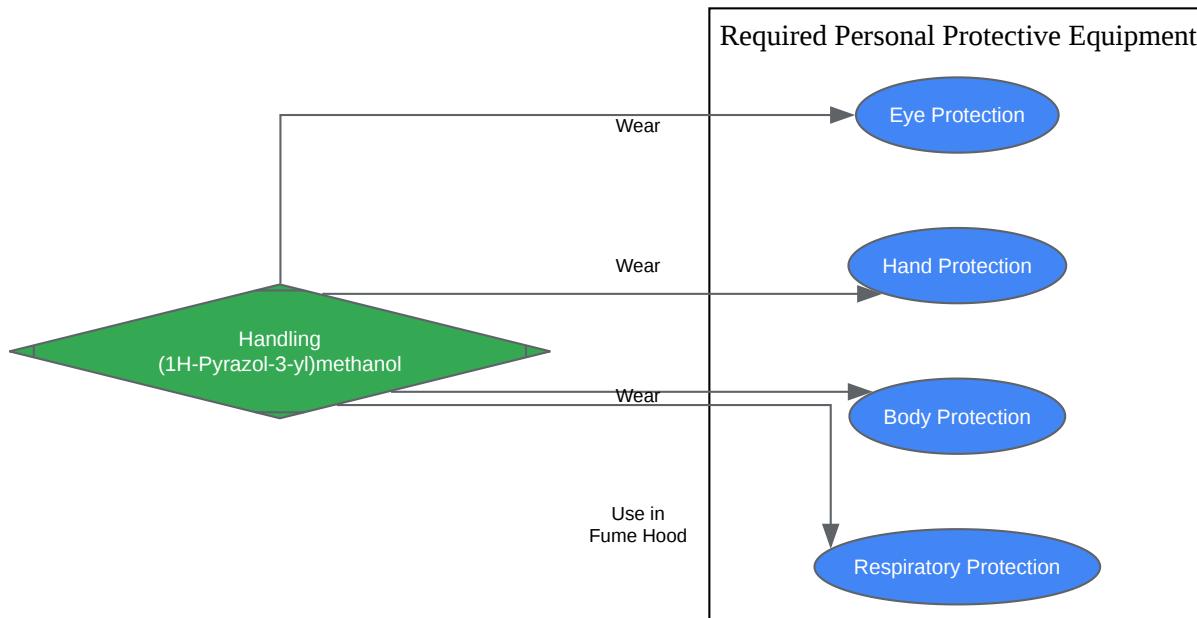
Adherence to standardized laboratory safety protocols is essential when working with **(1H-Pyrazol-3-yl)methanol**. The following sections provide detailed procedural guidance.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this chemical to determine the appropriate level of PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat.

- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If dust or aerosols are likely to be generated, a NIOSH-approved respirator may be necessary.



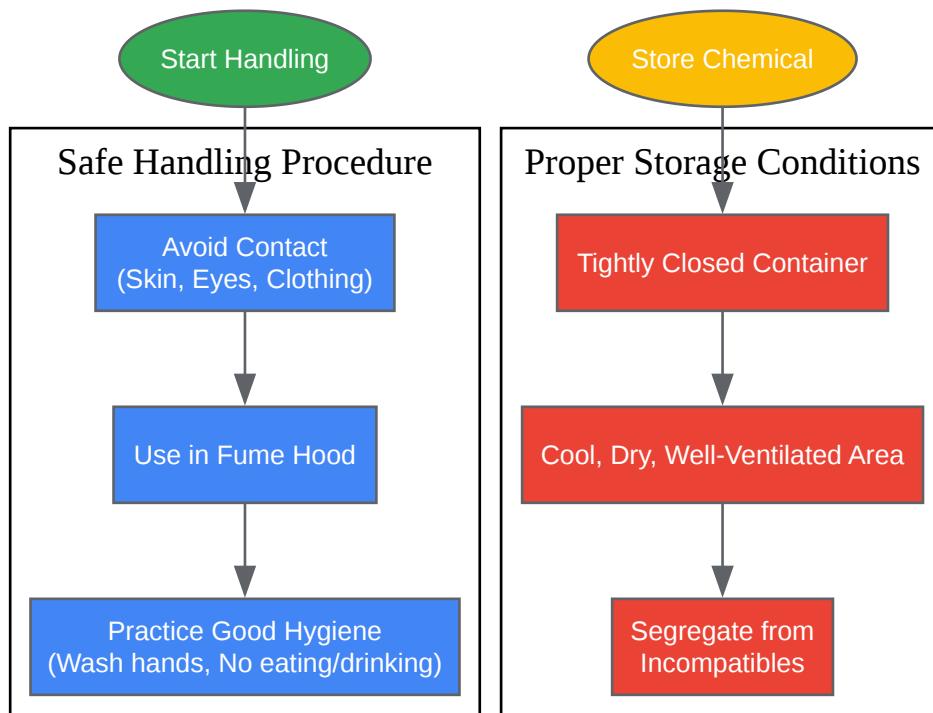
[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) workflow for handling **(1H-Pyrazol-3-yl)methanol**.

General Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.
 - Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.^[4]
 - Use only in a well-ventilated area, preferably within a chemical fume hood.^[4]
 - Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in areas where the chemical is handled.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
 - Keep away from incompatible materials such as strong oxidizing agents and acids.
 - Recommended storage temperature is 4°C.[2]



[Click to download full resolution via product page](#)

Caption: Logical workflow for safe handling and storage of **(1H-Pyrazol-3-yl)methanol**.

Synthesis Protocol Example

The following is a general procedure for the synthesis of **(1H-Pyrazol-3-yl)methanol** from 1H-pyrazole-3-carboxylic acid. This protocol should be adapted and optimized based on specific laboratory conditions and risk assessments.

- Reaction Setup:

- Under a nitrogen atmosphere, cool a tetrahydrofuran (THF) solution of aluminum (III) hydride to 0 °C with stirring.
- Addition of Starting Material:
 - Slowly add 1H-pyrazole-3-carboxylic acid to the cooled solution.
- Reaction:
 - Allow the reaction mixture to stir at room temperature for 1 hour.
 - Heat the mixture to reflux and maintain overnight.
- Quenching:
 - Cool the reaction mixture to 0 °C.
 - Sequentially and carefully add water, followed by a 10% sodium hydroxide solution, and then water again to quench the reaction.
- Workup:
 - Continue stirring the mixture at 0 °C for 30 minutes.
 - Filter the mixture through a pad of Celite.
 - Concentrate the filtrate under reduced pressure to remove the solvent.
- Purification:
 - Purify the resulting residue by silica gel column chromatography to afford the final product.
[5]

Spill Management

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the immediate area.

- Ventilate: Ensure the area is well-ventilated.
- Contain:
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth).
 - For solid spills, carefully sweep up to avoid generating dust.
- Collect: Place the absorbed material or swept-up solid into a suitable, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Report: Report the incident to the appropriate environmental health and safety personnel.

First Aid Measures

Table 3: First Aid Procedures for **(1H-Pyrazol-3-yl)methanol** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms persist. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [1] [4]

Disposal Considerations

(1H-Pyrazol-3-yl)methanol and any contaminated materials should be disposed of as hazardous waste. All disposal practices must comply with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Conclusion

(1H-Pyrazol-3-yl)methanol is a valuable research chemical with a moderate hazard profile. By understanding its properties and adhering to the safety protocols outlined in this guide, researchers can minimize risks and ensure a safe laboratory environment. A thorough risk assessment should always precede any new experimental work with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (1H-Pyrazol-3-yl)methanol | C4H6N2O | CID 4913243 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. Design, synthesis, in silico toxicity prediction, molecular docking, and evaluation of novel pyrazole derivatives as potential antiproliferative agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(1H-Pyrazol-3-yl)methanol: A Technical Guide to Safe Handling and Use]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1335596#safety-and-handling-of-1h-pyrazol-3-yl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com